

Fuscaxanthone C: A Technical Guide to its Chemical Structure and Spectroscopic Profile

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Compound of Interest

Compound Name: *Fuscaxanthone C*

Cat. No.: *B191133*

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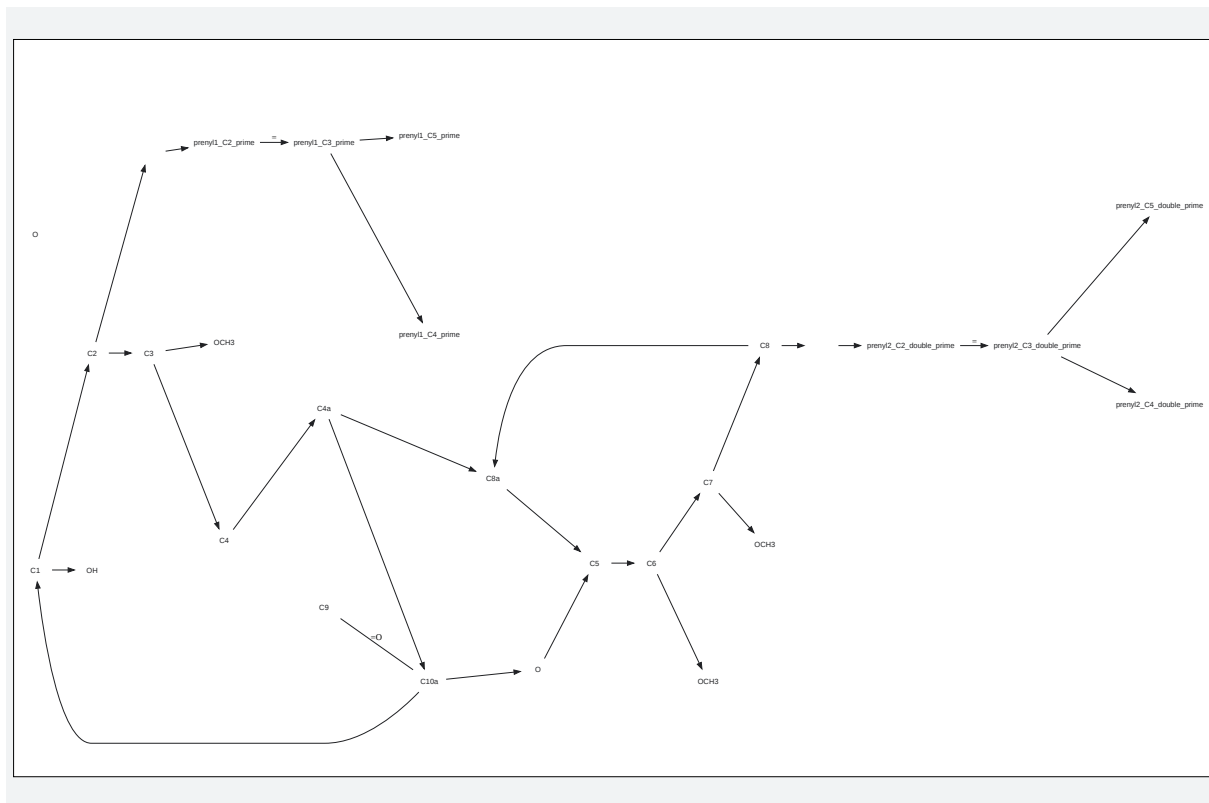
For Researchers, Scientists, and Drug Development Professionals

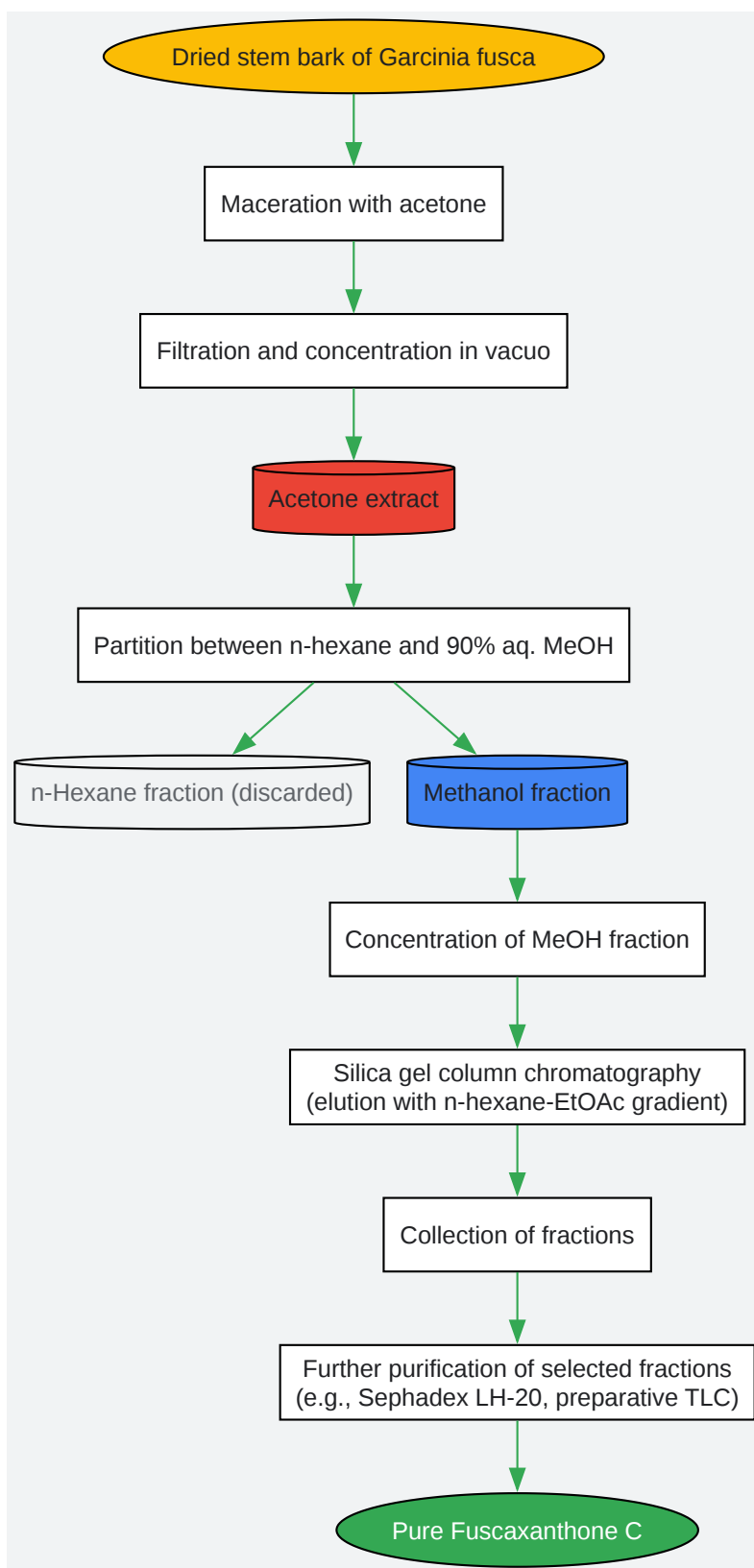
Introduction

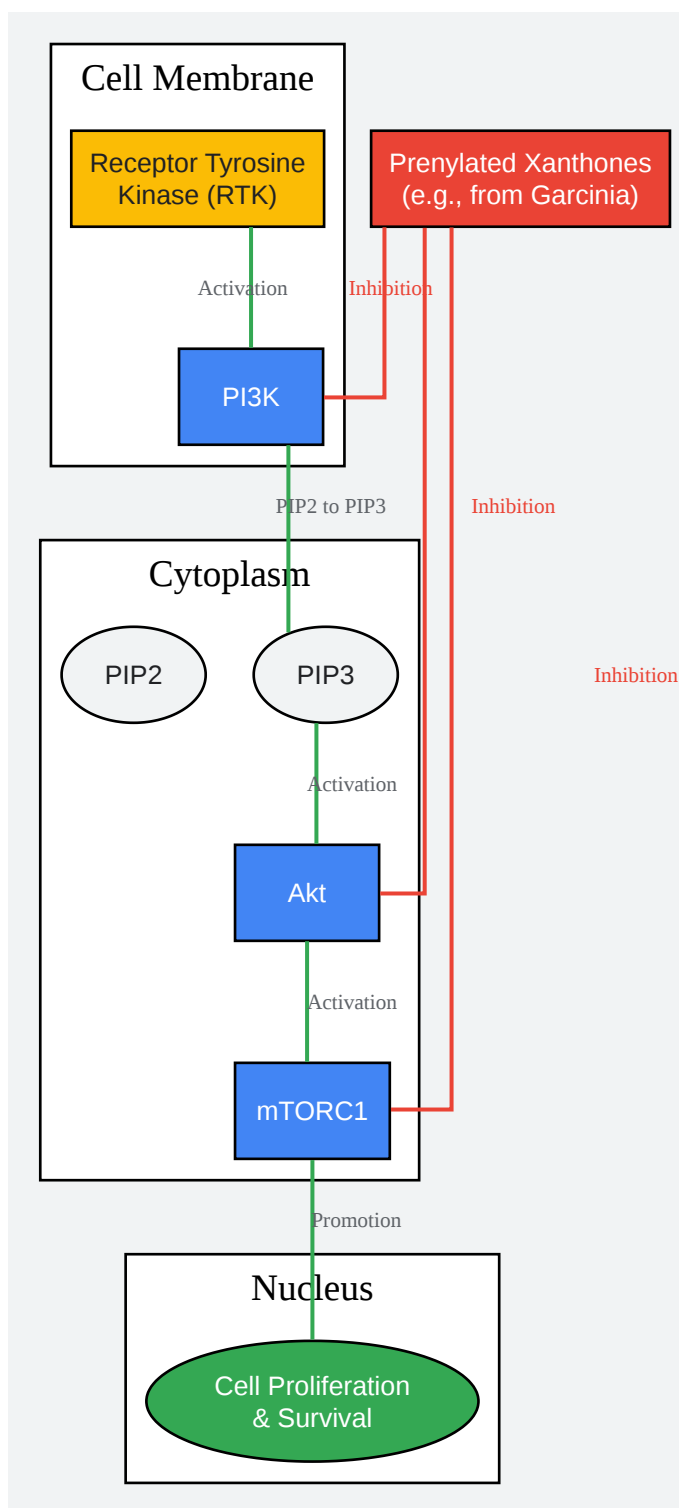
Fuscaxanthone C is a prenylated xanthone first isolated from the stem bark of *Garcinia fusca*. [1][2] It belongs to a class of secondary metabolites that have garnered significant interest in the scientific community due to their diverse biological activities, including potential cancer chemopreventive and antibacterial properties. [1][3] This technical guide provides a comprehensive overview of the chemical structure and spectroscopic data of **Fuscaxanthone C**, along with the experimental protocols for its isolation and characterization, to support ongoing research and drug development efforts.

Chemical Structure

Fuscaxanthone C has the molecular formula $C_{26}H_{30}O_6$, as determined by High-Resolution Mass Spectrometry (HRMS). [2] The structure was elucidated through extensive spectroscopic analysis, primarily using Nuclear Magnetic Resonance (NMR) techniques, including 1D (1H and ^{13}C) and 2D (HMBC, HSQC, and NOE) experiments. [2] The molecule features a xanthone core substituted with three methoxy groups and two prenyl (3-methylbut-2-enyl) groups. [2]







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References

- 1. Chemical constituents of *Garcinia fusca*: structure elucidation of eight new xanthones and their cancer chemopreventive activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Anti-*Helicobacter pylori* xanthones of *Garcinia fusca* - PubMed [pubmed.ncbi.nlm.nih.gov]
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